

Application Notes and Protocols: Immunoprecipitation of Protein Complexes with CSN5i-3

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Compound of Interest

Compound Name: CSN5i-3

Cat. No.: B2789699

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These application notes provide a detailed protocol for the immunoprecipitation of protein complexes using **CSN5i-3**, a potent and selective inhibitor of the COP9 Signalosome subunit 5 (CSN5). This technique is valuable for studying the interactions and dynamics of Cullin-RING E3 ubiquitin ligases (CRLs) and their associated proteins.

Introduction

The COP9 Signalosome (CSN) is a multi-subunit protein complex that plays a crucial role in regulating the activity of CRLs, the largest family of E3 ubiquitin ligases.[1][2][3] CSN's primary function is to deconjugate the ubiquitin-like protein NEDD8 from the cullin subunit of CRLs (deneddylation), a process essential for the cyclical activation and substrate receptor exchange of CRLs.[1][4][5] The catalytic core of this activity resides in the CSN5 subunit, also known as JAB1.[6][7]

CSN5i-3 is a small molecule inhibitor that potently and selectively targets the deneddylating activity of CSN5.[2][8] By inhibiting CSN5, **CSN5i-3** traps CRLs in a hyper-neddylated state, which paradoxically leads to the inactivation of a subset of CRLs through the degradation of their substrate recognition modules (SRMs).[2][9] This mechanism provides a powerful tool to

investigate the composition and dynamics of CRL complexes and to identify proteins that interact with CRLs in a neddylation-dependent manner.

This protocol details the use of **CSN5i-3** to stabilize and immunoprecipitate CSN-CRL complexes and associated proteins for subsequent analysis.

Data Presentation

Table 1: In Vitro and Cellular Activity of **CSN5i-3**

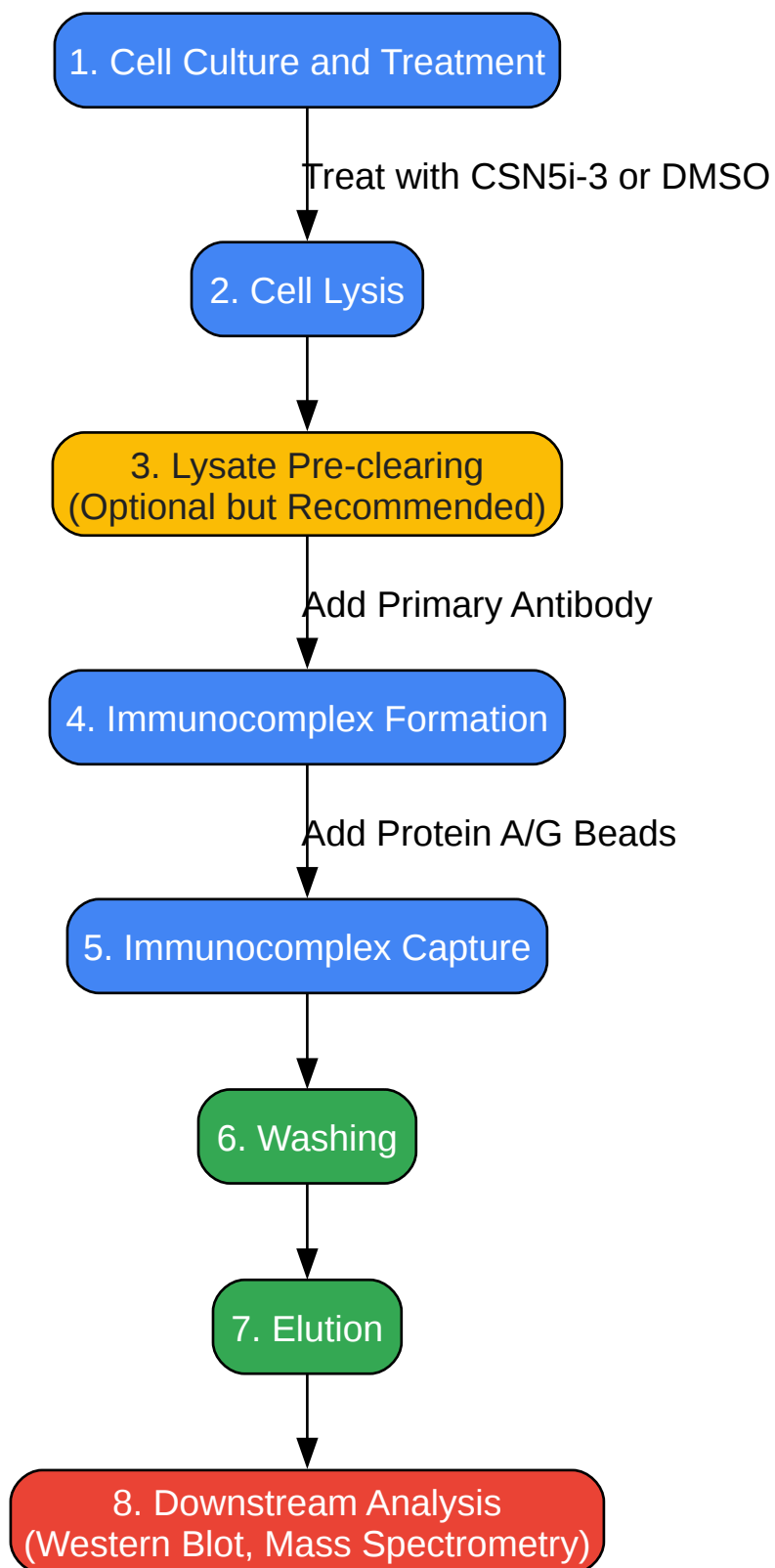
Parameter	Value	Cell Line/System	Reference
IC50 (CSN5 Deneddylation)	5.8 nM	Biochemical Assay	[8]
IC50 (CSN Deneddylation)	~5.4 nM	Purified NEDD8–CRL4	[10]
EC50 (Cullin Deneddylation)	~50 nM	K562 and 293T cells	[10]
IC50 (Cell Viability)	16 nM - 26 nM	Cancer Cell Line	[8]

Table 2: Effects of **CSN5i-3** Treatment on Protein Levels

Protein Target	Effect of CSN5i-3 Treatment	Cell Line	Reference
Neddylated Cullins	Accumulation	HCT116, K562, 293T	[1][10]
SKP2 (SRM)	Decreased levels	HCT116	[1]
p21 (CRL Substrate)	Protected from degradation	HCT116	[1]
p27 (CRL Substrate)	Protected from degradation	HCT116, BT474, SKBR3	[1][6]
Jab1/CSN5	Decreased levels	HCT116, ALCL cell lines	[1][11]
Multiple CRL Adaptors/SRs	Down-regulated	K562	[9][12]
RhoB	Increased expression	HUVECs	[13]

Signaling Pathways and Experimental Workflow

Below are diagrams illustrating the key signaling pathway affected by **CSN5i-3** and the general workflow for immunoprecipitation using this inhibitor.



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